

Preparing Irafamdastat Stock Solutions for Research: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Irafamdastat*
CAS No.: 2244136-58-9
Cat. No.: B15604452

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Abstract

Irafamdastat is a potent dual inhibitor of fatty acid amide hydrolase (FAAH) and monoacylglycerol lipase (MAGL), key enzymes in the endocannabinoid system. Its ability to modulate endocannabinoid levels makes it a valuable tool for research in neuroscience, inflammation, and pain. Proper preparation of **Irafamdastat** stock solutions is critical for obtaining accurate and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **Irafamdastat** stock solutions for in vitro and in vivo research applications.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **Irafamdastat** is essential for its effective use in research. Key properties are summarized in the table below.

Property	Value	Source
IUPAC Name	(5-carbamoylpyridin-3-yl) (2R)-2-methyl-4-[[3-(trifluoromethoxy)phenyl]methyl]piperazine-1-carboxylate	PubChem
Synonyms	BMS-986368, CC-97489, ABX-1772	PubChem
Molecular Formula	C ₂₀ H ₂₁ F ₃ N ₄ O ₄	PubChem
Molecular Weight	438.4 g/mol	PubChem[1]
Solubility	DMSO: ≥ 11 mg/mL	Selleck Chemicals

Recommended Storage and Stability

Proper storage of **Irafamdastat** powder and its stock solutions is crucial to maintain its stability and activity.

Form	Storage Condition	Stability
Solid Powder	Store at -20°C for long-term storage. Can be shipped at room temperature.	At least 2 years at -20°C.
DMSO Stock Solution	Store in aliquots at -20°C or -80°C. Avoid repeated freeze-thaw cycles.	Stable for several months at -20°C. For longer-term storage, -80°C is recommended.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Irafamdastat Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Irafamdastat** in dimethyl sulfoxide (DMSO).

Materials:

- **Irafamdastat** (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Aseptic Technique: Perform all steps under a laminar flow hood or in a clean, sterile environment to prevent contamination.
- Weighing **Irafamdastat**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out the desired amount of **Irafamdastat** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.384 mg of **Irafamdastat** (Molecular Weight = 438.4 g/mol). Calculation: $(10 \text{ mmol/L}) * (1 \text{ L} / 1000 \text{ mL}) * (438.4 \text{ g/mol}) * (1000 \text{ mg/g}) * 1 \text{ mL} = 4.384 \text{ mg}$
- Dissolving in DMSO:
 - Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed **Irafamdastat**. For a 10 mM solution with 4.384 mg of **Irafamdastat**, add 1 mL of DMSO.
 - Cap the tube tightly.
- Ensuring Complete Dissolution:

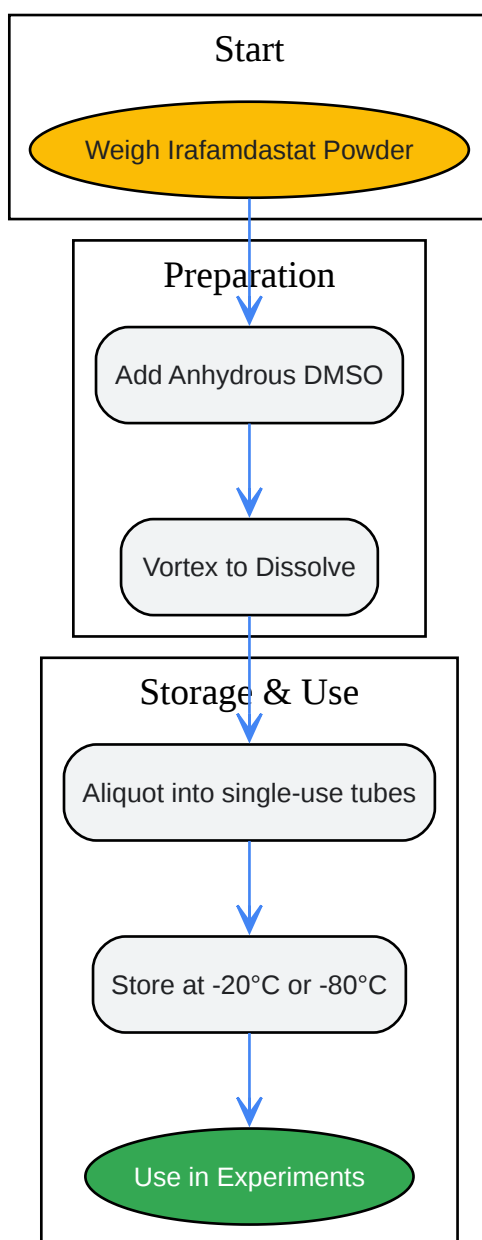
- Vortex the solution for 1-2 minutes until the **Irafamdastat** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C or -80°C, protected from light.

Quality Control

- Visual Inspection: Always visually inspect the stock solution for any signs of precipitation or crystallization before each use. If precipitation is observed, gently warm the solution and vortex to redissolve.
- Purity Check: For critical applications, the purity of the compound can be periodically checked using techniques such as High-Performance Liquid Chromatography (HPLC).

Visualization of Experimental Workflow and Signaling Pathway

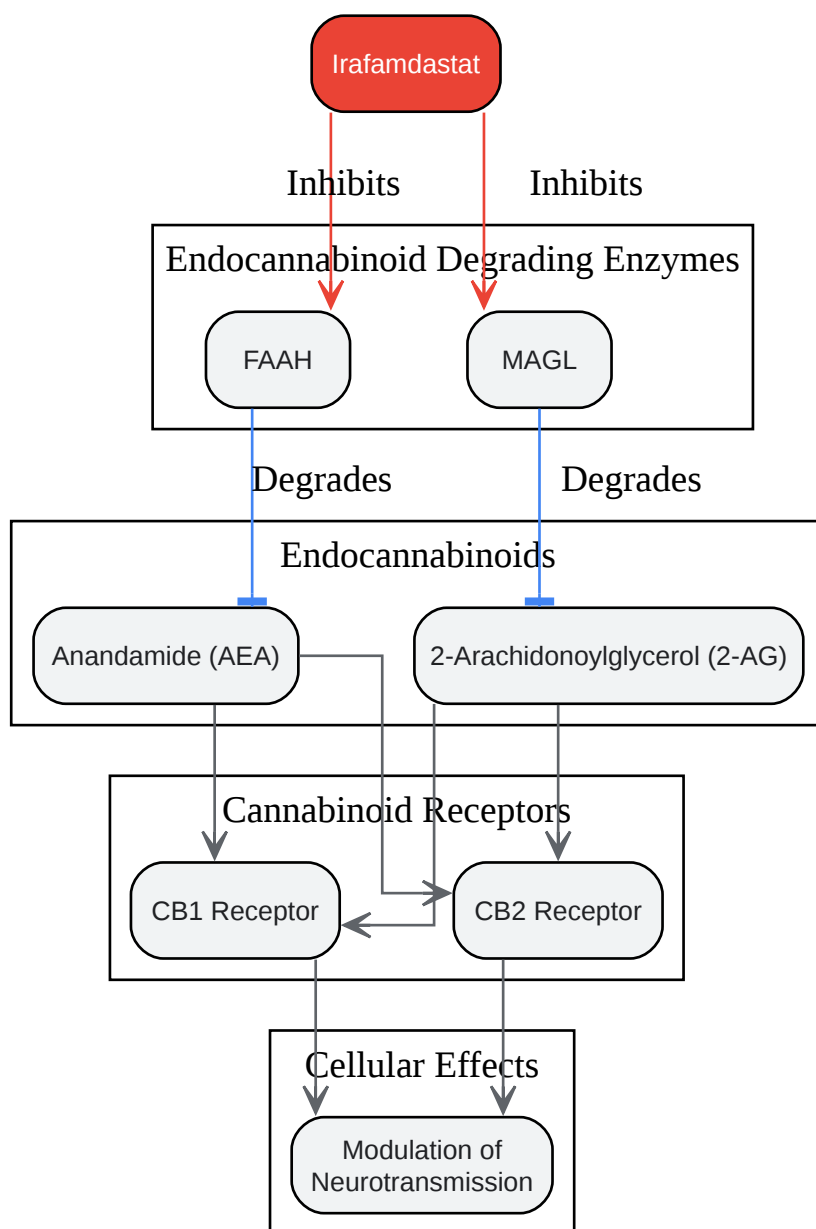
Irafamdastat Stock Solution Preparation Workflow



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Caption: Workflow for **Irafamdastat** stock solution preparation.

Irafamdastat Signaling Pathway



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Caption: **Irafamdistat**'s mechanism of action in the endocannabinoid system.

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References

- [1. selleckchem.com \[selleckchem.com\]](https://www.selleckchem.com)
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